

Sourcing High-Purity 4-Fluorophenylhydrazine Hydrochloride: A Technical Procurement & Validation Guide

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Compound of Interest

Compound Name:	4-Fluorophenylhydrazine hydrochloride
CAS No.:	40594-35-2
Cat. No.:	B3425269

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Executive Summary

4-Fluorophenylhydrazine hydrochloride (CAS: 823-85-8) is a critical organofluorine building block, primarily utilized as the hydrazine precursor in the Fischer Indole Synthesis to generate fluoro-substituted indoles.^{[1][2]} These scaffolds are foundational in the development of 5-HT receptor agonists (triptans), anti-inflammatory agents, and agrochemicals.

For research and drug development, "commercial grade" (often 95%) is frequently insufficient. Impurities such as unreacted 4-fluoroaniline, inorganic salts, and oxidation-induced diazo tars can drastically reduce the yield of the indole cyclization step and complicate downstream purification. This guide outlines the technical criteria for identifying high-purity suppliers, understanding impurity origins, and implementing a self-validating quality control (QC) protocol upon receipt.

Part 1: Technical Profile & Purity Criticality

Chemical Identity[2][3][4]

- IUPAC Name: (4-Fluorophenyl)hydrazine hydrochloride[1][3][4][5][6]
- CAS Number: 823-85-8[1][2][3][6][7][8]
- Molecular Formula: C₆H₇FN₂[1][2] · HCl
- Molecular Weight: 162.59 g/mol [2][3]
- Physical State: White to beige/light brown crystalline powder. (Note: Dark red or brown coloration indicates significant oxidation).

The "High-Purity" Standard

In the context of pharmaceutical intermediate synthesis, "High Purity" for this compound is defined by specific thresholds that minimize interference with acid-catalyzed cyclizations.

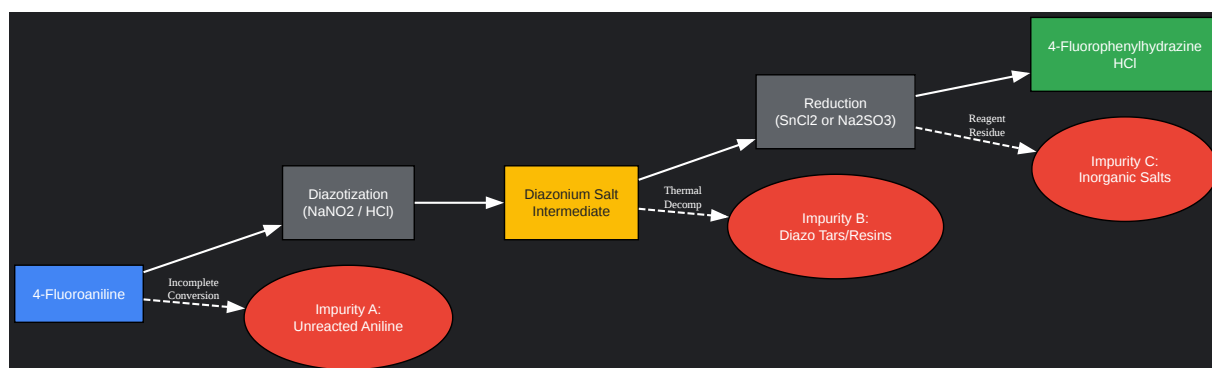
Parameter	Standard Grade	High-Purity Grade	Criticality
Assay (Titration/HPLC)	≥ 95.0%	≥ 97.0% - 98.0%	Stoichiometric accuracy for Fischer synthesis.
4-Fluoroaniline Content	< 2.0%	< 0.5%	Competes with hydrazine for ketone binding; forms Schiff base byproducts.
Sulfated Ash	< 1.0%	< 0.1%	Inorganic salts (NaCl/Na ₂ SO ₄) from reduction steps can affect catalyst solubility.
Appearance	Red/Brown powder	White to pale beige	Dark color indicates azo/diazo decomposition products.

Synthesis-Derived Impurities

To validate a supplier's Certificate of Analysis (CoA), one must understand the synthesis route. The compound is typically produced via the diazotization of 4-fluoroaniline followed by reduction (using SnCl_2 or Na_2SO_3).

Diagram 1: Synthesis Pathway & Impurity Origins

This diagram illustrates where critical impurities enter the supply chain.



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Caption: Synthesis flow showing the origin of aniline (incomplete reaction) and tar (decomposition) impurities.

Part 2: Commercial Supplier Landscape

Suppliers are categorized by their ability to provide traceable batch data and consistent purity suitable for GMP-adjacent research.

Tier 1: Global Strategic Suppliers (Validated)

These suppliers offer comprehensive CoAs, reliable supply chain custody, and "High Purity" specific catalog numbers.

Supplier	Catalog Grade	Purity Spec	Pack Sizes	Notes
Sigma-Aldrich (Merck)	123521	97%	5g, 25g	Standard reference for bench-scale. High batch-to-batch consistency.
TCI Chemicals	F0246	>97.0% (HPLC)	5g, 25g	Explicitly lists HPLC area % and Titration data. Excellent transparency.
Thermo (Alfa Aesar)	A15624	97%	5g, 25g, 100g	Good availability in Europe/NA. Often stocks larger research quantities.

Tier 2: Bulk & Specialized Synthesis

Suitable for scale-up (>100g) but requires rigorous internal QC upon receipt due to higher variability in storage conditions during transit.

- BLD Pharm: Offers competitive pricing for kilogram-scale; purity typically rated $\geq 95\%$, requiring recrystallization for sensitive applications.
- Biosynth: Strong in custom pack sizes; useful for specific project requirements.
- Apollo Scientific: Reliable UK-based supplier for fluorinated intermediates.

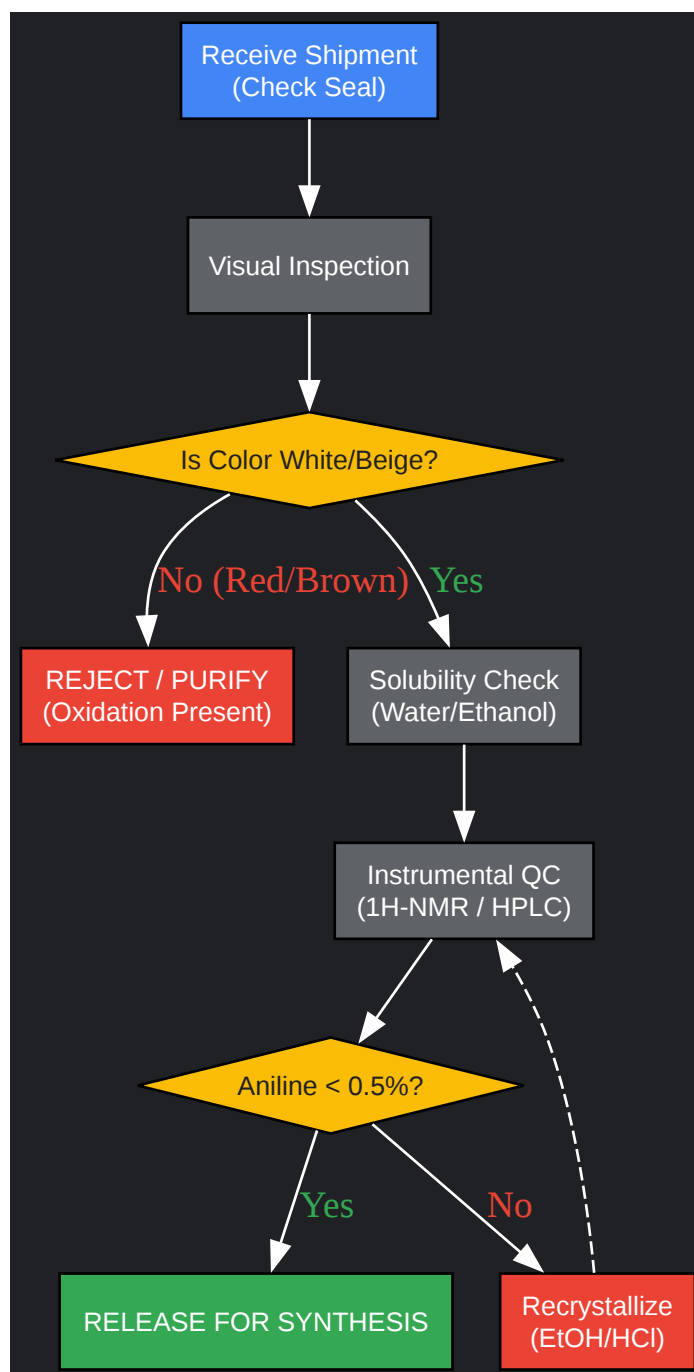
Part 3: Procurement & Handling Protocol

The "Self-Validating" QC Workflow

Do not rely solely on the supplier's CoA. Phenylhydrazines are unstable and can degrade during shipping if exposed to heat or air. Implement this workflow upon receipt of any new batch.

Diagram 2: Quality Control Decision Logic

Follow this logic gate to determine if a batch is safe for synthesis.



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Caption: QC workflow prioritizing visual inspection for oxidation before instrumental analysis.

Storage & Stability

- **Hygroscopic Nature:** The hydrochloride salt is hygroscopic. Moisture uptake accelerates oxidation to the free base and subsequent decomposition.

- Storage Condition: Store at 2–8°C (refrigerated) or room temperature in a desiccator. Long-term storage should be under an inert atmosphere (Argon/Nitrogen).
- Safety: This compound is toxic by ingestion and skin contact.[9] It is a suspected carcinogen and skin sensitizer. Handle only in a fume hood.

Purification of Sub-Standard Batches

If a batch arrives discolored (orange/red) or shows >2% aniline content:

- Dissolve in minimum hot ethanol.
- Add activated charcoal to remove colored oxidation products.
- Filter hot through Celite.
- Cool to crystallize. Addition of a small amount of conc.[1] HCl can assist in reprecipitating the hydrochloride salt.
- Wash with cold ether and dry under vacuum.

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